

Essential Safety and Disposal Procedures for CSRM617

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Compound of Interest

Compound Name: CSRM617

Cat. No.: B12423694

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This guide provides critical safety and logistical information for the proper handling and disposal of **CSRM617**, a selective small-molecule inhibitor of the transcription factor ONECUT2. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Safety Precautions

CSRM617 hydrochloride is classified as a hazardous substance. All personnel handling this compound must be aware of its potential risks and adhere to the prescribed safety measures.

GHS Hazard Classification:[\[1\]](#)

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

Signal Word: Warning[\[1\]](#)

Hazard Statement	Precautionary Statement (Prevention)	Precautionary Statement (Response)
H302: Harmful if swallowed.	P270: Do not eat, drink or smoke when using this product.	P330: Rinse mouth.
H315: Causes skin irritation.	P264: Wash hands thoroughly after handling.	P302+P352: IF ON SKIN: Wash with plenty of soap and water.
H319: Causes serious eye irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.	P337: If eye irritation persists: Get medical advice/attention.
H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.	P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.

Experimental Protocols: Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to maintain the integrity of **CSRM617** and ensure the safety of laboratory personnel.

- Engineering Controls: Use only outdoors or in a well-ventilated area, such as a chemical fume hood. Ensure that a safety shower and eyewash station are accessible.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Storage: Store in a locked-up, tightly sealed container, away from moisture. Recommended storage conditions for stock solutions are -80°C for up to 6 months or -20°C for up to 1 month^[1].

CSRM617 Disposal Protocol

The disposal of **CSRM617** and its contaminated materials must be handled as hazardous waste. The following step-by-step procedure outlines the required actions for proper disposal.

Step 1: Waste Segregation and Collection

- Collect all waste materials containing **CSRM617**, including unused product, contaminated lab supplies (e.g., pipette tips, gloves, vials), and solutions.
- Segregate **CSRM617** waste from other laboratory waste streams. Do not mix with non-hazardous or other types of chemical waste unless specifically permitted by your institution's guidelines.
- Place solid waste and empty containers in a clearly labeled, sealed, and compatible hazardous waste container.
- Collect liquid waste in a dedicated, leak-proof, and clearly labeled hazardous waste container.

Step 2: Labeling Hazardous Waste

- Label all waste containers with "Hazardous Waste" and the full chemical name: "**CSRM617** hydrochloride".
- Include the CAS Number: 1353749-74-2[1].
- Indicate the specific hazards (e.g., "Toxic," "Irritant").
- Note the accumulation start date and the responsible researcher's name and contact information.

Step 3: On-site Storage

- Store the sealed and labeled hazardous waste containers in a designated, secure, and well-ventilated satellite accumulation area.
- Ensure the storage area is away from incompatible materials.

Step 4: Arranging for Professional Disposal

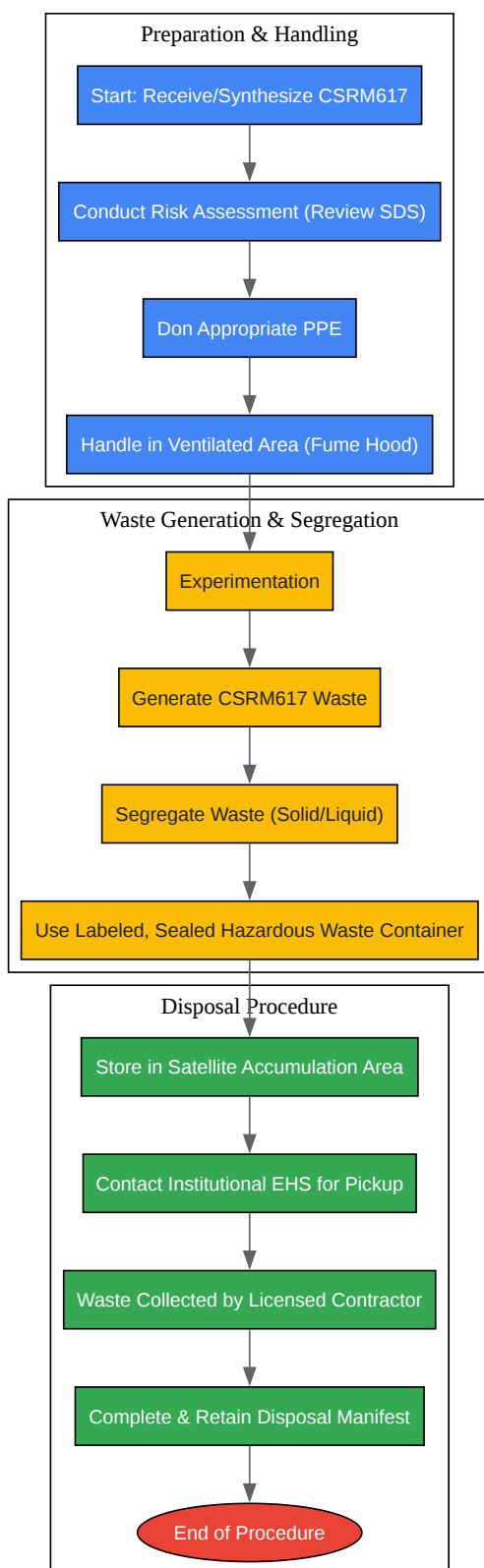
- **CSRM617** waste must be disposed of by a licensed hazardous waste disposal company.

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.
- Provide the EHS department or the disposal company with the Safety Data Sheet (SDS) for **CSRM617** hydrochloride.
- The waste will be transported under the following shipping information:
 - UN number: 3077
 - Class: 9
 - Packing group: III
 - Proper shipping name: ENVIRONMENTALLY HAZARDOUS SUBSTANCE, SOLID, N.O.S. [\[1\]](#)

Step 5: Documentation

- Maintain a detailed log of all **CSRM617** waste generated, including quantities and dates of disposal.
- Retain all paperwork and manifests from the hazardous waste disposal company as required by institutional and regulatory policies.

The overarching principle for disposal is to "Dispose substance in accordance with prevailing country, federal, state and local regulations"[\[1\]](#). Always consult your local EHS department for specific institutional requirements.



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Caption: Workflow for the safe handling and disposal of **CSRM617**.

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References

- 1. szabo-scandic.com [szabo-scandic.com]
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